

Navigating the Safety Profile of 3-Methylbutanol-d2: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Methylbutanol - d2

Cat. No.: B1147822

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive overview of the safety data for 3-Methylbutanol-d2. As specific safety data for the deuterated form is not readily available, this document leverages the extensive data from its non-deuterated analog, 3-Methyl-2-butanol, to provide a robust safety profile. This information is critical for ensuring safe handling, storage, and use in research and development settings.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key properties of 3-Methyl-2-butanol, which are expected to be nearly identical for 3-Methylbutanol-d2.

Property	Value	Source
Molecular Formula	C5H12O	[1]
Molecular Weight	88.15 g/mol	[1]
Appearance	Clear, colorless liquid	[2]
Odor	Disagreeable, causes coughing	[3]
Boiling Point	112-114 °C	
Melting Point	Not Available	
Flash Point	26 - 39 °C	[2]
Autoignition Temperature	347 °C	[2]
Density	0.818 - 0.819 g/mL at 19-25 °C	
Water Solubility	Slightly soluble (2.8g/100mL at 30°C)	
Vapor Pressure	28 mmHg (primary)	[3]
Refractive Index	n ₂₀ /D 1.409	
Explosive Limits	Lower: 1.2 vol %, Upper: 10.5 vol %	[2]

Section 2: Hazard Identification and Classification

3-Methyl-2-butanol is classified as a hazardous substance. The primary hazards are its flammability and potential for causing harm upon inhalation. The GHS classification and corresponding hazard statements are detailed below.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour.[4]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled.[4]
Skin irritation	2	H315: Causes skin irritation.
Serious eye damage	1	H318: Causes serious eye damage.
Specific target organ toxicity - single exposure	3	H335: May cause respiratory irritation.

The following diagram illustrates the logical flow of hazard identification and the corresponding precautionary measures.

Caption: Hazard Identification and Corresponding Precautionary Measures.

Section 3: Exposure Controls and Personal Protection

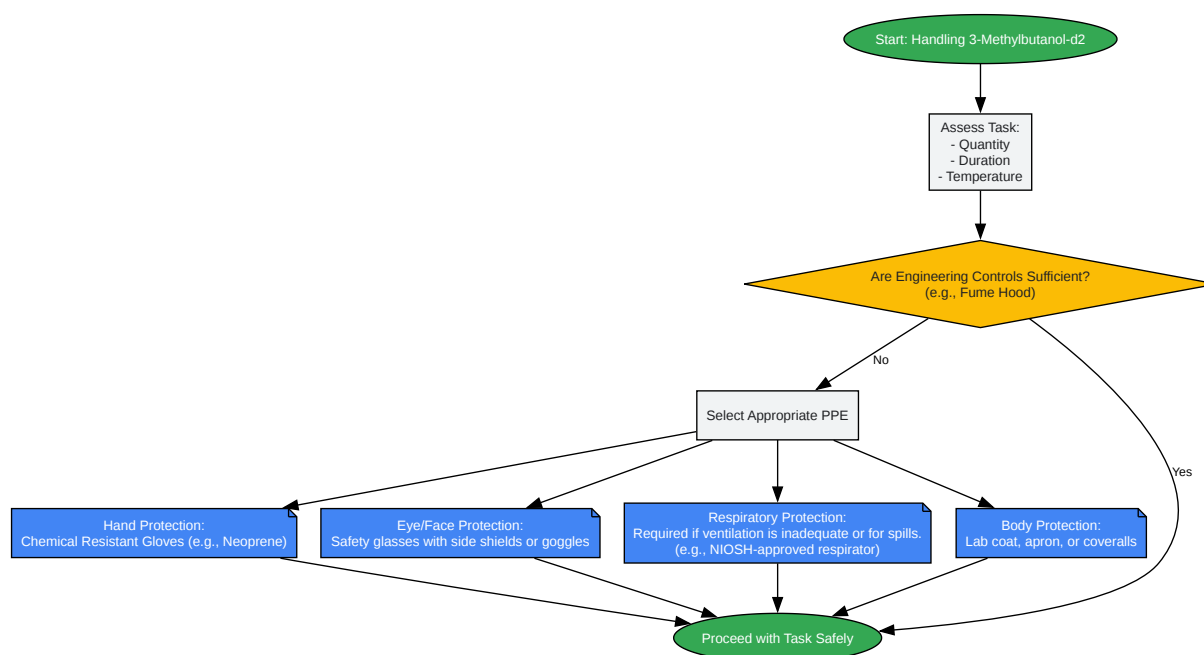
To minimize exposure and ensure personnel safety, the following exposure limits and personal protective equipment (PPE) are recommended.

Occupational Exposure Limits:

Parameter	Value	Organization
TWA	100 ppm (360 mg/m ³)	NIOSH
STEL	125 ppm (450 mg/m ³)	NIOSH
IDLH	500 ppm	NIOSH

Personal Protective Equipment (PPE) Workflow:

The selection of appropriate PPE is a critical step in the risk management process. The following diagram outlines the decision-making workflow for PPE selection when handling 3-Methylbutanol-d2.



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Caption: Personal Protective Equipment (PPE) Selection Workflow.

Section 4: Fire and Explosion Hazard Data

The flammable nature of 3-Methyl-2-butanol requires stringent fire safety measures.

Parameter	Value
Flash Point	26 - 39 °C
Autoignition Temperature	347 °C
Flammability Limits in Air (% by volume)	
Lower (LEL)	1.2%
Upper (UEL)	10.5%
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use foam, dry chemical, or carbon dioxide. Water spray can be used to cool fire-exposed containers.[\[2\]](#)
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[\[2\]](#) Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

Section 5: First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [2]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [2]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
Ingestion	If victim is conscious and alert, give 2-4 cupfuls of milk or water. Do NOT induce vomiting. Get medical aid immediately. [2]

Section 6: Handling, Storage, and Stability

Proper handling and storage are essential to prevent accidents and maintain the chemical's integrity.

Handling:

- Avoid breathing vapor or mist.[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)
- Use only in a well-ventilated area.[\[5\]](#)
- Ground and bond containers when transferring material.[\[5\]](#)
- Wear appropriate personal protective equipment.[\[5\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.

- Keep containers tightly closed.[5]
- Store in a flammables area.
- Incompatible materials include strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[6]

Stability:

- The product is stable under normal conditions of use, storage, and transport.[5]
- Hazardous polymerization does not occur.

Section 7: Toxicological Information

While a full toxicological profile for 3-Methylbutanol-d2 is not available, data for related compounds indicate potential health effects.

Effect	Description
Acute Oral Toxicity	May be harmful if swallowed.[2]
Acute Inhalation Toxicity	Harmful if inhaled. May cause respiratory irritation.[4][5]
Skin Corrosion/Irritation	May cause skin irritation. Repeated exposure may cause skin dryness or cracking.[2]
Serious Eye Damage/Irritation	May cause eye irritation.[2]
Carcinogenicity	No information available.
Mutagenicity	Not expected to be mutagenic or genotoxic.[5]
Reproductive Toxicity	No information available.

Section 8: Experimental Protocols

Detailed experimental protocols for the generation of the safety data presented (e.g., specific methodologies for determining flash points or toxicity values) are not provided in standard

Safety Data Sheets. This data is typically generated following standardized guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) or ASTM (American Society for Testing and Materials). For specific experimental details, direct consultation of the primary toxicological or physical chemistry literature would be required.

The handling and safety protocols are derived from the collective guidance provided in the referenced safety data sheets, which represent established best practices for handling flammable and moderately toxic organic solvents in a laboratory setting.

Disclaimer: This document is intended as a technical guide for informational purposes only and is based on data for analogous, non-deuterated compounds. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the specific SDS provided by the manufacturer for 3-Methylbutanol-d2 before use and adhere to all institutional and regulatory safety guidelines.

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